

Personal protective equipment for handling m-PEG24-azide

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Compound of Interest

Compound Name: *m*-PEG24-azide

Cat. No.: B7840202

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Essential Safety and Handling Guide for m-PEG24-azide

For researchers, scientists, and drug development professionals, the safe handling of **m-PEG24-azide** is paramount. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure the safe use of this compound in the laboratory.

m-PEG24-azide is a monodisperse, water-soluble PEG linker containing a terminal azide group.^[1] The azide functional group is highly useful in bioconjugation, particularly in "click chemistry" reactions.^[1] While the polyethylene glycol (PEG) portion of the molecule is generally considered to have low toxicity, the azide group necessitates careful handling due to its potential reactivity and toxicity.^{[2][3]} Organic azides can be energetic and potentially explosive, especially those with a low molecular weight and a high nitrogen-to-carbon ratio.^[4] Although **m-PEG24-azide** has a high molecular weight, which generally suggests lower explosive risk, it is crucial to handle it with care.^[4]

Physicochemical and Hazard Information

While a comprehensive Safety Data Sheet (SDS) for **m-PEG24-azide** is not readily available, the following tables summarize its known properties and the hazard classifications for a related, lower molecular weight compound, m-PEG2-azide, which should be considered indicative of the potential hazards.

Table 1: Physicochemical Properties of **m-PEG24-azide**

Property	Value	Source
Chemical Formula	C49H99N3O24	[1][5]
Molecular Weight	1114.33 g/mol	[5]
Appearance	Not specified (likely a white to off-white solid or viscous oil)	General chemical knowledge
Purity	>95%	[1][6]
Storage Conditions	-20°C	[1][7]

Table 2: GHS Hazard Classification for m-PEG2-azide*

Hazard Class	Hazard Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Aquatic Toxicity	Category 1	H400: Very toxic to aquatic life
Chronic Aquatic Toxicity	Category 1	H410: Very toxic to aquatic life with long lasting effects

*Data is for m-PEG2-azide (CAS No. Not Available) and should be considered as indicative for m-PEG24-azide.

[8]

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is essential when handling **m-PEG24-azide** to minimize exposure and ensure personal safety.

Table 3: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale
Hand Protection	Double-gloved nitrile or other appropriate chemical-resistant gloves.	Protects against skin absorption. The azide ion has a toxicity similar to the cyanide ion.[4]
Eye Protection	Chemical safety glasses or splash goggles.	Protects eyes from splashes.
Skin and Body Protection	A fully buttoned lab coat.	Prevents contamination of personal clothing.
Respiratory Protection	Not generally required if handled in a certified chemical fume hood.	A fume hood provides adequate ventilation.

Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational plan is crucial for the safe handling of **m-PEG24-azide**.

1. Preparation and Engineering Controls:

- **Fume Hood:** All work with **m-PEG24-azide**, including weighing and solution preparation, must be conducted in a certified chemical fume hood to minimize inhalation exposure.[9]
- **Review Documentation:** Before starting any work, thoroughly review this safety guide and any available supplier safety information.
- **Emergency Equipment:** Ensure that a safety shower and eyewash station are readily accessible and in good working order.

2. Handling the Compound:

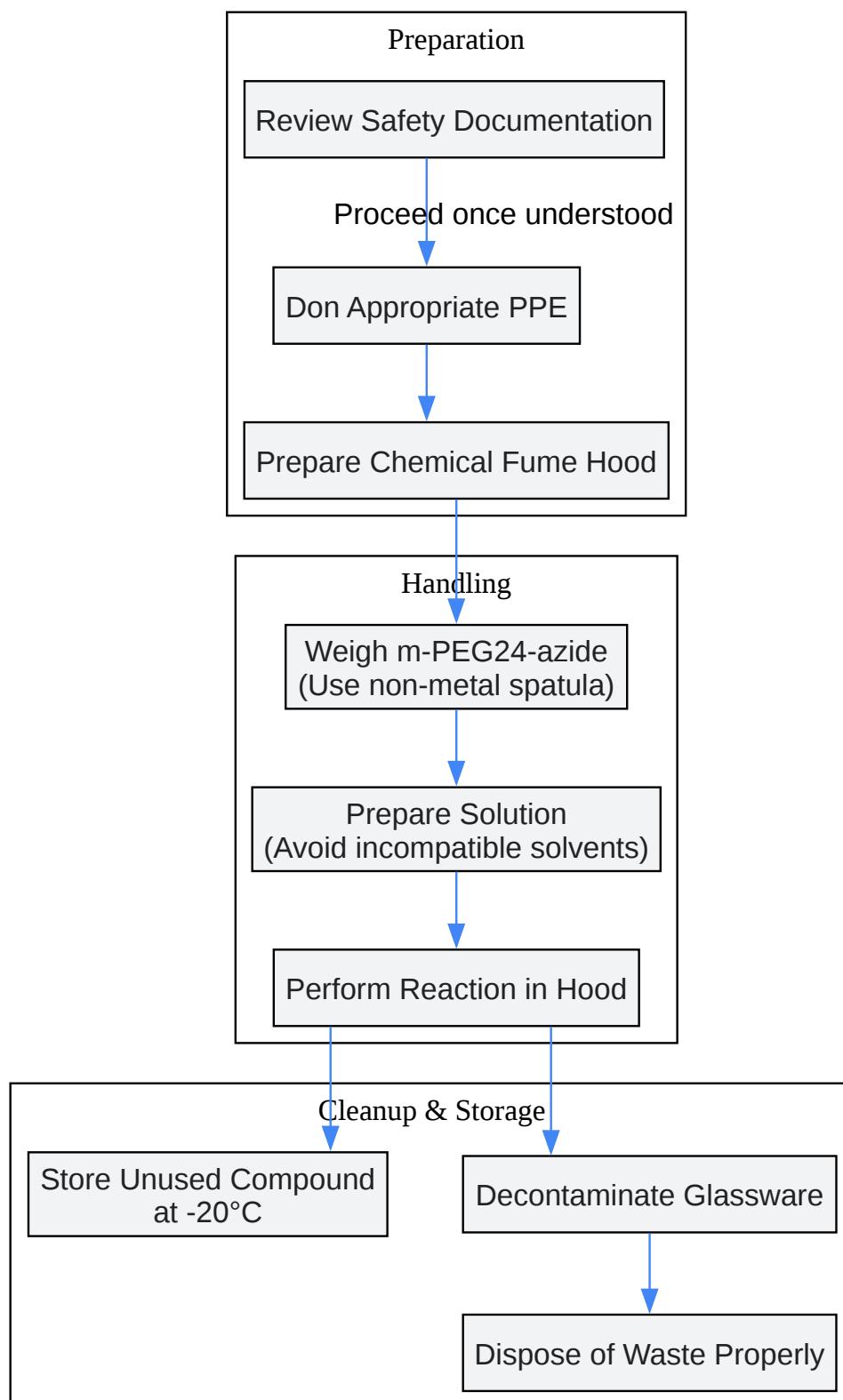
- **Avoid Metal Spatulas:** Do not use metal spatulas or other metal utensils to handle azides, as this can lead to the formation of shock-sensitive metal azides.[10] Use plastic or ceramic spatulas.

- Avoid Incompatible Materials: Keep **m-PEG24-azide** away from strong acids, oxidizing agents, and heavy metals.[\[10\]](#) Reaction with acids can generate highly toxic and explosive hydrazoic acid.[\[11\]](#)
- Solvent Choice: Avoid using halogenated solvents like dichloromethane and chloroform, as they can react with azides to form extremely unstable di- and tri-azidomethane.[\[10\]](#)

3. Storage:

- Temperature: Store **m-PEG24-azide** at -20°C in a tightly sealed container.[\[1\]](#)[\[7\]](#)
- Labeling: Ensure the container is clearly labeled with the chemical name and any relevant hazard warnings.
- Segregation: Store away from incompatible materials, particularly acids and metals.[\[12\]](#)

Experimental Workflow for Handling **m-PEG24-azide**



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References

- 1. m-PEG24-azide, 89485-61-0 | BroadPharm [broadpharm.com]
- 2. mdrnskin.com [mdrnskin.com]
- 3. researchgate.net [researchgate.net]
- 4. ucd.ie [ucd.ie]
- 5. precisepeg.com [precisepeg.com]
- 6. m-PEG24-azide, CAS 89485-61-0 | AxisPharm [axispharm.com]
- 7. vectorlabs.com [vectorlabs.com]
- 8. m-PEG2-azide|MSDS [dcchemicals.com]
- 9. chemistry.unm.edu [chemistry.unm.edu]
- 10. safety.pitt.edu [safety.pitt.edu]
- 11. benchchem.com [benchchem.com]
- 12. ehs.ucsb.edu [ehs.ucsb.edu]
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